

Application Notes and Protocols for TAN-67 in Rodent Models

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Compound of Interest

Compound Name: *Tan-67*
CAS No.: *148545-09-9*
Cat. No.: *B1146041*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the recommended dosages and detailed experimental protocols for the use of **TAN-67**, a selective δ_1 -opioid receptor agonist, in various rodent models. The information is intended to guide researchers in designing and executing experiments for assessing the therapeutic potential of **TAN-67** in preclinical studies.

Introduction

TAN-67 is a non-peptidic, selective agonist for the δ_1 -opioid receptor.^[1] It has demonstrated significant potential in various preclinical models, including neuroprotection, cardioprotection, and analgesia.^{[1][2]} Unlike traditional opioid agonists that primarily target the μ -opioid receptor, **TAN-67**'s selectivity for the δ_1 -opioid receptor may offer a favorable side-effect profile, making it an attractive candidate for therapeutic development. This document outlines recommended dosages, administration protocols, and experimental workflows for utilizing **TAN-67** in mice and rats.

Quantitative Data Summary

The following tables summarize the recommended dosages of **TAN-67** for various applications and rodent models based on published literature.

Table 1: Recommended **TAN-67** Dosages in Mouse Models

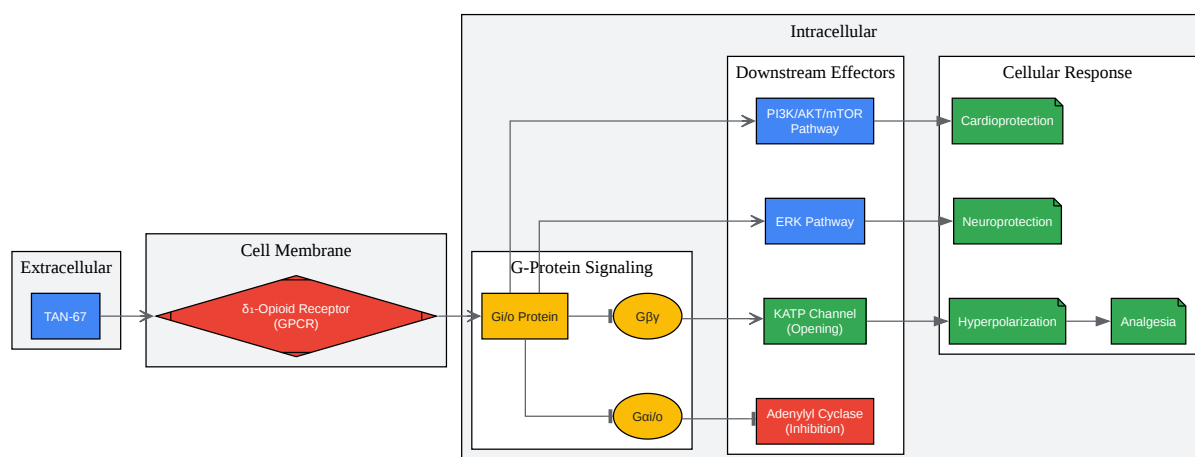
Application	Strain	Route of Administration	Dosage Range	Reference
Neuroprotection (Ischemic Stroke)	C57BL/6	Intravenous (i.v.)	1.5 - 4.5 mg/kg	[2][3]
Analgesia (Warm-Plate Test)	-	Intracerebroventricular (i.c.v.)	Co-administered with morphine	
Analgesia (Warm-Plate Test)	-	Subcutaneous (s.c.)	Co-administered with morphine	
Behavioral Studies (Conditioned Place Preference)	-	Subcutaneous (s.c.)	5 - 20 mg/kg	

Table 2: Recommended **TAN-67** Dosages in Rat Models

Application	Strain	Route of Administration	Dosage Range	Reference
Cardioprotection (Ischemia/Reperfusion)	Wistar	Intravenous (i.v.) infusion	10 mg/kg (infused over 15 min)	
Dopamine Efflux (Microdialysis)	-	Intracerebral infusion	25 and 50 nM	

Signaling Pathway

TAN-67 exerts its effects by activating the δ_1 -opioid receptor, a G-protein coupled receptor (GPCR). The primary signaling cascade involves the activation of inhibitory G_i/o proteins. This leads to downstream effects including the opening of ATP-sensitive potassium (KATP) channels and modulation of other intracellular signaling pathways such as the ERK and PI3K/AKT/mTOR pathways.



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Caption: TAN-67 Signaling Pathway

Experimental Protocols

Neuroprotection in a Mouse Model of Ischemic Stroke

This protocol describes the induction of transient middle cerebral artery occlusion (MCAO) in mice and the subsequent administration of **TAN-67** to assess its neuroprotective effects.

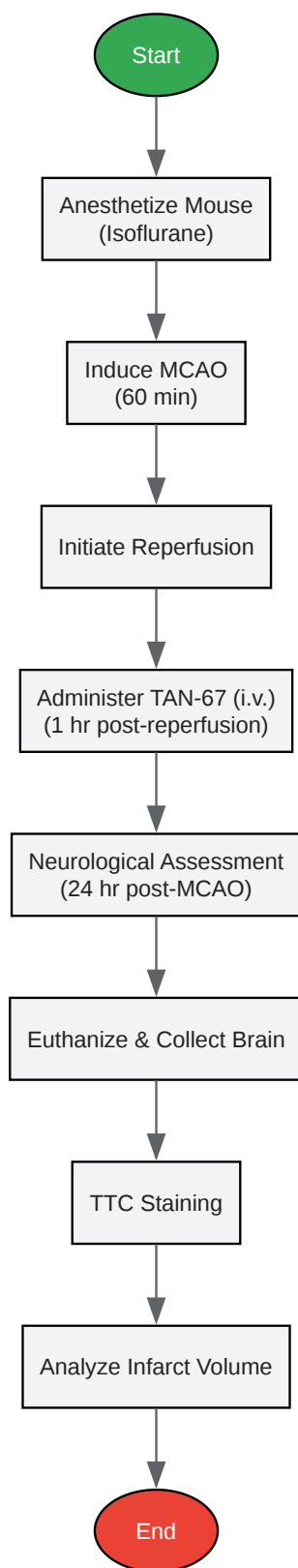
Materials:

- Male C57BL/6 mice (8-10 weeks old)
- **TAN-67** (dissolved in sterile saline)
- Anesthesia (e.g., isoflurane)
- Surgical instruments for MCAO
- Monofilament suture for occlusion
- Laser Doppler flowmeter
- 2,3,5-triphenyltetrazolium chloride (TTC) for infarct staining

Procedure:

- Anesthesia and Surgical Preparation: Anesthetize the mouse using isoflurane (4% for induction, 1.5-2% for maintenance). Maintain the animal's body temperature at 37°C using a heating pad.
- Middle Cerebral Artery Occlusion (MCAO):
 - Make a midline neck incision to expose the common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).
 - Ligate the distal ECA.
 - Introduce a silicone-coated monofilament suture into the ECA and advance it into the ICA to occlude the origin of the middle cerebral artery (MCA).
 - Confirm successful occlusion by a significant reduction in cerebral blood flow using a laser Doppler flowmeter.

- **TAN-67** Administration: After 60 minutes of occlusion, withdraw the filament to allow reperfusion. One hour after the start of reperfusion, administer **TAN-67** (1.5, 3, or 4.5 mg/kg) or vehicle (saline) via a tail vein injection.
- Neurological Assessment: At 24 hours post-MCAO, perform neurological scoring to assess motor and sensory deficits.
- Infarct Volume Measurement:
 - Euthanize the mice and collect the brains.
 - Slice the brain into 2 mm coronal sections.
 - Incubate the slices in a 2% TTC solution at 37°C for 20 minutes.
 - Healthy tissue will stain red, while the infarcted tissue will remain white.
 - Quantify the infarct volume using image analysis software.



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Caption: MCAO Experimental Workflow

Cardioprotection in a Rat Model of Myocardial Ischemia/Reperfusion

This protocol details the procedure for inducing myocardial ischemia and reperfusion in rats to evaluate the cardioprotective effects of **TAN-67**.

Materials:

- Male Wistar rats (250-300 g)
- **TAN-67** (dissolved in sterile saline)
- Anesthesia (e.g., sodium pentobarbital)
- Surgical instruments for thoracotomy
- Suture for coronary artery ligation
- Electrocardiogram (ECG) monitoring equipment
- Evans blue dye and TTC for infarct size determination

Procedure:

- **Anesthesia and Surgical Preparation:** Anesthetize the rat and perform a left thoracotomy to expose the heart.
- **Coronary Artery Ligation:** Place a suture around the left anterior descending (LAD) coronary artery.
- **TAN-67 Administration:** Infuse **TAN-67** (10 mg/kg) intravenously over a period of 15 minutes prior to coronary artery occlusion.
- **Ischemia and Reperfusion:** Occlude the LAD for 30 minutes, followed by 2 hours of reperfusion. Monitor ECG throughout the procedure.
- **Infarct Size Determination:**

- At the end of the reperfusion period, re-occlude the LAD and infuse Evans blue dye to delineate the area at risk (AAR).
- Euthanize the rat, excise the heart, and slice it into sections.
- Incubate the slices in 1% TTC solution to differentiate between infarcted (white) and viable (red) tissue within the AAR.
- Calculate the infarct size as a percentage of the AAR.

Analgesia Assessment using the Warm-Plate Test in Mice

This protocol describes the use of the warm-plate test to assess the analgesic effects of **TAN-67**, particularly its ability to potentiate morphine-induced antinociception.

Materials:

- Male mice
- **TAN-67**
- Morphine
- Warm-plate apparatus (set to 51°C)

Procedure:

- Drug Administration: Administer **TAN-67** and morphine via the desired route (intracerebroventricular or subcutaneous).
- Warm-Plate Test:
 - At a predetermined time after drug administration, place the mouse on the heated surface of the warm-plate apparatus.
 - Record the latency for the mouse to exhibit a nociceptive response (e.g., licking a hind paw or jumping).

- A cut-off time (e.g., 30-60 seconds) should be established to prevent tissue damage.
- Data Analysis: Compare the response latencies between different treatment groups to determine the analgesic effect. An increase in latency indicates an antinociceptive effect.

Behavioral Assessment using the Conditioned Place Preference (CPP) Paradigm in Mice

This protocol outlines the use of the CPP paradigm to evaluate the rewarding or aversive properties of **TAN-67** and its interaction with other drugs of abuse, such as morphine.

Materials:

- Male mice
- **TAN-67**
- Morphine
- Conditioned place preference apparatus with distinct visual and tactile cues in two compartments.

Procedure:

- Pre-Conditioning Phase: On day 1, allow the mice to freely explore the entire apparatus for a set period (e.g., 15 minutes) to determine any initial preference for one compartment.
- Conditioning Phase (Days 2-7):
 - This phase typically consists of alternating daily injections of the drug and vehicle.
 - On drug conditioning days, administer **TAN-67** (5-20 mg/kg, s.c.) or a combination of **TAN-67** and morphine, and confine the mouse to one of the compartments for a specific duration (e.g., 30 minutes).
 - On vehicle conditioning days, administer saline and confine the mouse to the other compartment.

- Test Phase (Day 8): Place the mouse in the neutral central compartment and allow it to freely access both conditioning compartments for a set period. Record the time spent in each compartment.
- Data Analysis: An increase in the time spent in the drug-paired compartment compared to the pre-conditioning phase indicates a conditioned place preference, suggesting rewarding properties.

Conclusion

The provided application notes and protocols offer a starting point for researchers investigating the pharmacological effects of **TAN-67** in rodent models. The dosages and methodologies can be adapted based on the specific research question and experimental design. Careful consideration of animal welfare and adherence to institutional guidelines are paramount in all experimental procedures.

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